

An In-depth Technical Guide to the Physical Properties of 2-Methylindoline

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Compound of Interest

Compound Name: 2-Methylindoline

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Introduction

2-Methylindoline, with the CAS number 6872-06-6, is a heterocyclic organic compound featuring a bicyclic structure composed of a fused benzene ring and a five-membered nitrogen-containing ring, with a methyl group at the second position.^[1] Its chemical formula is C₉H₁₁N.^{[2][3][4]} This compound serves as a crucial intermediate and building block in various chemical syntheses, particularly in the pharmaceutical and dye industries.^{[3][4]} Its derivatives have shown potential in medicinal chemistry for designing biologically active compounds, and it is a reactant in the preparation of norepinephrine reuptake inhibitors, antitumor agents, and the diuretic agent indapamide, among others.^{[3][5]} Understanding the physical properties of **2-Methylindoline** is fundamental for its application in synthesis, process development, and formulation. This guide provides a comprehensive overview of its core physical characteristics, experimental methodologies for their determination, and relevant safety information.

Core Physical and Chemical Properties

The physical properties of **2-Methylindoline** have been well-documented across various chemical suppliers and databases. A summary of these key quantitative data points is presented below for easy reference and comparison.

Property	Value
Molecular Formula	C ₉ H ₁₁ N[2][3][4]
Molecular Weight	133.19 g/mol [3][4][6]
Appearance	Clear, colorless to faint yellow or brown liquid.[2][3][4]
Melting Point	-51 °C[4][5][7]
Boiling Point	228-229 °C (at standard pressure).[2][4][8]
Density	1.023 g/mL at 25 °C.[4][8]
Refractive Index (n _{20/D})	1.569.[4][8]
Flash Point	93 °C (200 °F).[4][9]
pKa	5.26 (Predicted).[4][10]
Water Solubility	Insoluble/Negligible.[2][4]
Solubility in Organics	Soluble in Chloroform and Methanol.[1][4]

Spectroscopic Data

Spectroscopic analysis is critical for the structural elucidation and confirmation of **2-Methylindoline**.

- Mass Spectrometry (MS): The NIST WebBook provides the electron ionization mass spectrum for **2-Methylindoline**, which is a key tool for determining its molecular weight and fragmentation pattern.[11] GC-MS data is also available, showing major peaks at m/z values of 133, 118, and 117.[6]
- Infrared (IR) Spectroscopy: The NIST WebBook also contains the gas-phase IR spectrum for **2-Methylindoline**, which is useful for identifying its functional groups.[12]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While a specific spectrum for **2-Methylindoline** is referenced, detailed peak assignments require access to specialized databases.[6][13] ¹H NMR and ¹³C NMR are standard methods for confirming the compound's hydrogen and carbon framework.

Experimental Protocols

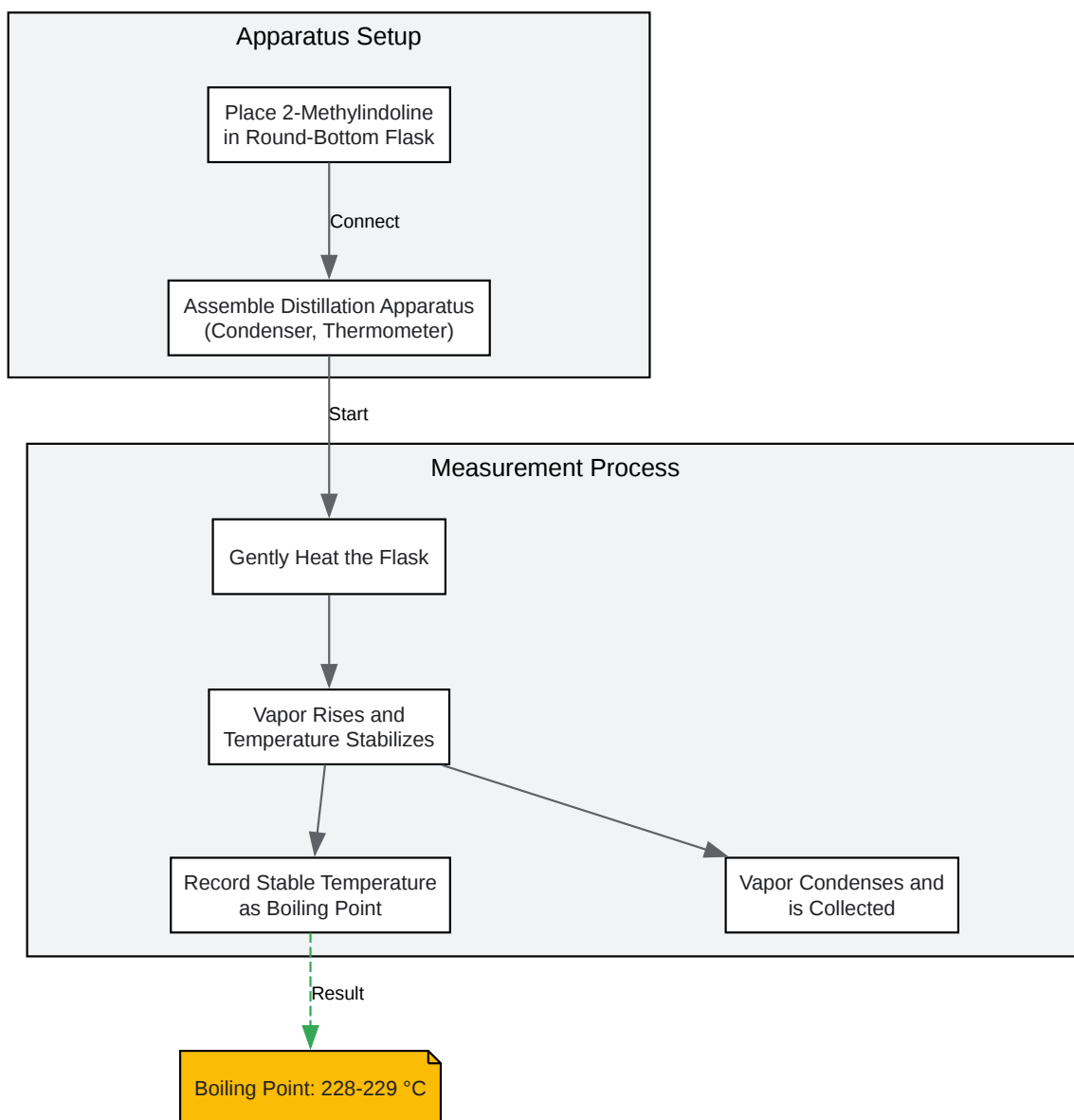
The determination of the physical properties of organic compounds like **2-Methylindoline** follows well-established laboratory procedures.

Determination of Boiling Point via Simple Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid.^[14] For **2-Methylindoline**, a simple distillation apparatus is used.

Methodology:

- A sample of **2-Methylindoline** (e.g., 10-20 mL) is placed in a round-bottom flask.
- The flask is connected to a distillation head, which is fitted with a thermometer and a condenser.^[14] The thermometer bulb should be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- The flask is heated gently.
- As the liquid boils, the vapor rises, and its temperature is recorded by the thermometer. The temperature will stabilize at the boiling point of the liquid.^[14]
- The vapor then passes into the condenser, where it is cooled and reverts to a liquid, which is collected in a receiving flask.^[14]
- The recorded stable temperature is the boiling point. For **2-Methylindoline**, this is expected to be in the range of 228-229 °C.^[8]



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Workflow for Boiling Point Determination.

Determination of Density

Density is the mass per unit volume of a substance.

Methodology:

- An empty, dry pycnometer (specific gravity bottle) of a known volume is weighed accurately.
- The pycnometer is filled with **2-Methylindoline**.
- The filled pycnometer is weighed again.
- The mass of the **2-Methylindoline** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. The measurement should be performed at a controlled temperature, typically 25 °C.[\[4\]](#)[\[8\]](#)

Determination of Solubility

Solubility is assessed qualitatively to determine if a substance is soluble, partially soluble, or insoluble in a given solvent.

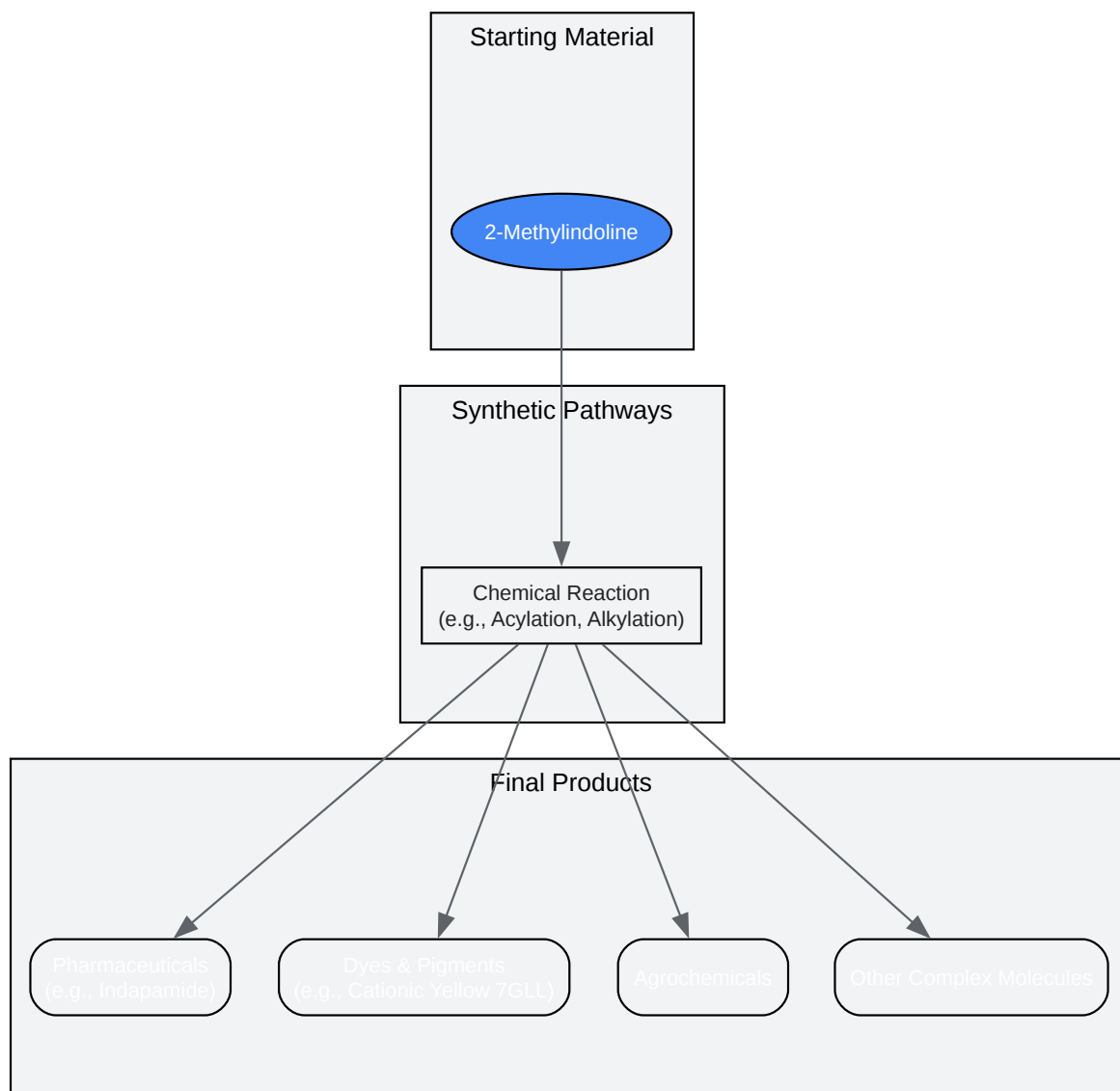
Methodology:

- A small amount of **2-Methylindoline** (e.g., 0.1 mL) is added to a test tube containing a specific volume of the solvent (e.g., 2 mL) to be tested (e.g., water, ethanol, chloroform).[\[15\]](#)
- The mixture is agitated or vortexed to ensure thorough mixing.
- The mixture is observed to see if the solute dissolves completely, forming a single homogeneous phase (soluble), if it dissolves partially, or if it remains as a separate phase (insoluble).[\[15\]](#)
- For **2-Methylindoline**, it is expected to be insoluble in water but soluble in organic solvents like chloroform and methanol.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Role as a Chemical Intermediate

2-Methylindoline is rarely the final product but rather a key starting material or intermediate in multi-step syntheses. Its physical properties, especially boiling point and solubility, are critical

for reaction setup, purification (e.g., distillation, extraction), and handling.



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2-Methylindoline as a Versatile Chemical Intermediate.

Safety and Handling

A comprehensive understanding of a chemical's properties includes its safety profile.

- Hazards: **2-Methylindoline** may cause skin, eye, and respiratory tract irritation.[2] It is harmful if swallowed.[9] During a fire, it can generate irritating and highly toxic gases like carbon monoxide and nitrogen oxides.[2]
- Handling: Use with adequate ventilation and wear appropriate personal protective equipment (PPE), including chemical safety goggles and gloves.[2] Wash thoroughly after handling. Keep the container tightly closed and away from heat, sparks, and open flames.[2]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong acids.[2] It is recommended to keep the container tightly closed in a dark place under an inert atmosphere.[4][5]

Conclusion

2-Methylindoline is a valuable chemical compound with a well-defined set of physical properties that are crucial for its application in research and industrial synthesis. Its high boiling point, specific density, and solubility characteristics dictate the conditions required for its use in creating a wide array of more complex molecules, including vital pharmaceuticals and dyes. The experimental protocols outlined provide a basis for the verification of these properties, ensuring quality control and consistency in its application. Adherence to proper safety and handling procedures is paramount to mitigate the risks associated with its use.

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